

An In-depth Technical Guide to Monochrome Yellow 1 Sodium Salt

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Compound of Interest

Compound Name: Monochrome Yellow 1 sodium salt

Cat. No.: B608978

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For: Researchers, Scientists, and Chemical Industry Professionals

Abstract

Monochrome Yellow 1 sodium salt, also widely known by its synonym Mordant Yellow 1, is a synthetic monoazo dye. This technical guide provides a comprehensive overview of its discovery, history, chemical properties, and synthesis. It also explores the limited available data on its biological interactions, primarily in the context of environmental science and toxicology. It is important to note that, based on extensive literature reviews, **Monochrome Yellow 1 sodium salt** has no known applications in drug development or pharmacology. Its primary utility is in the textile industry as a mordant dye and in histology as a biological stain.

Introduction and Discovery

Monochrome Yellow 1 sodium salt (CAS 584-42-9) is a synthetic organic compound belonging to the azo dye class. These dyes are characterized by the presence of one or more azo groups ($-N=N-$), which are responsible for their vibrant colors.

Discovery and History: The synthesis of compounds in this class dates back to the early 20th century, a period of significant expansion in synthetic dye chemistry. While the specific individual credited with the first synthesis of Mordant Yellow 1 is not well-documented, its development was part of the broader industrial effort to create new, stable, and versatile colorants for the burgeoning textile industry.^[1] Its production is exclusively through industrial chemical synthesis, with no known natural sources.

Chemical and Physical Properties

Monochrome Yellow 1 sodium salt is an orange to brown powder. It is soluble in water, forming a yellow solution, and slightly soluble in ethanol and acetone. It is insoluble in most other organic solvents.

Property	Value
IUPAC Name	Sodium 2-hydroxy-5-((3-nitrophenyl)diazenyl)benzoate
Synonyms	Mordant Yellow 1, Alizarin Yellow G, C.I. 14025
CAS Number	584-42-9
Molecular Formula	C ₁₃ H ₈ N ₃ NaO ₅
Molecular Weight	309.21 g/mol
Appearance	Yellow to orange crystalline powder
Solubility	Moderately soluble in water
pH Indicator Range	pH 10.2 (Yellow) to 12.0 (Red-Brown)

Synthesis of Monochrome Yellow 1 Sodium Salt

The industrial synthesis of **Monochrome Yellow 1 sodium salt** is a well-established two-step process involving diazotization followed by an azo coupling reaction.

Experimental Protocol:

Step 1: Diazotization of m-Nitroaniline

- m-Nitroaniline is dissolved in an aqueous solution of hydrochloric acid.
- The solution is cooled to 0-5°C in an ice bath.
- An aqueous solution of sodium nitrite is added dropwise to the cooled m-nitroaniline solution.

- The reaction mixture is stirred, maintaining the low temperature, to form the diazonium salt of m-nitroaniline.

Step 2: Azo Coupling with Salicylic Acid

- Salicylic acid (2-Hydroxybenzoic acid) is dissolved in an aqueous solution of sodium hydroxide to form sodium salicylate.
- The solution is cooled to 0-5°C.
- The previously prepared diazonium salt solution is slowly added to the sodium salicylate solution.
- The pH is maintained under alkaline conditions during the coupling reaction.
- The resulting precipitate, **Monochrome Yellow 1 sodium salt**, is then filtered, washed, and dried.

Synthesis workflow for **Monochrome Yellow 1 sodium salt**.

Biological Activity and Toxicology

There is no evidence in the scientific literature to suggest that **Monochrome Yellow 1 sodium salt** has been investigated for any therapeutic purpose. The available research focuses on its environmental fate and toxicological profile as an industrial dye.

Biodegradation:

Azo dyes can be challenging to degrade in the environment. Studies have shown that under anaerobic conditions, Monochrome Yellow 1 can be broken down by microorganisms. The primary mechanism involves the reductive cleavage of the azo bond (-N=N-). This process breaks the molecule into its constituent aromatic amines: 5-aminosalicylic acid and 3-nitroaniline.^{[2][3]} Further biodegradation of these amines can then occur. Certain fungi, such as *Aspergillus* sp., have been shown to degrade Mordant Yellow 1 through the action of ligninolytic enzymes like lignin peroxidase and manganese peroxidase.^{[4][5]}

Anaerobic biodegradation pathway of Monochrome Yellow 1.

Toxicology and Mutagenicity:

The toxicological properties of **Monochrome Yellow 1 sodium salt** have not been fully investigated. However, many azo dyes are metabolized to aromatic amines, some of which are known to be mutagenic and carcinogenic.[1][6][7] The biotransformation of azo dyes by intestinal microflora or liver enzymes can lead to the formation of these potentially genotoxic compounds.[7] While specific data for Monochrome Yellow 1 is limited, structure-activity relationship studies of azo dyes suggest that those containing moieties like p-phenylenediamine or benzidine are of particular concern.[6] It is crucial for researchers handling this compound to adhere to strict safety protocols.

Applications

The primary applications of **Monochrome Yellow 1 sodium salt** are:

- **Textile Dyeing:** It is used as a mordant dye for wool, silk, and nylon. Mordant dyes require a metallic salt (the mordant) to bind the dye to the fabric, which enhances color fastness.
- **Biological Stain:** In histology and other laboratory procedures, it is used to stain tissues and cellular components for microscopic examination.[1]
- **Indicator:** It can be used as an acid-base indicator due to its color change in the pH range of 10.2 to 12.0.

Conclusion

Monochrome Yellow 1 sodium salt is a synthetically produced azo dye with a long history of use in the textile and chemical industries. Its synthesis is a straightforward process of diazotization and azo coupling. While its chemical and physical properties are well-characterized for its industrial applications, there is a significant lack of data regarding any potential pharmacological or therapeutic effects. The available biological data focus on its environmental degradation and the toxicological concerns associated with the broader class of azo dyes. Therefore, for professionals in drug development, **Monochrome Yellow 1 sodium salt** should be regarded as an industrial chemical with potential toxicities and no known therapeutic value.

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